

In-Depth Technical Guide: Physicochemical Properties of 1',6,6'-Tri-O-tritylsucrose

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Compound of Interest

Compound Name: 1',6,6'-Tri-O-tritylsucrose

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the molecular properties of **1',6,6'-Tri-O-tritylsucrose**, a key derivative of sucrose used in various scientific and pharmaceutical applications. A thorough understanding of its physicochemical characteristics, particularly its molecular weight, is fundamental for its application in experimental and developmental workflows.

Core Molecular Structure and Modifications

1',6,6'-Tri-O-tritylsucrose is a sucrose derivative where three of the primary hydroxyl groups at the 1', 6, and 6' positions are protected by bulky trityl (triphenylmethyl) groups. This selective modification significantly alters the molecule's properties, including its solubility, reactivity, and molecular weight, making it a versatile intermediate in chemical synthesis.

The foundational structure of this compound is sucrose, a disaccharide with the molecular formula $C_{12}H_{22}O_{11}$. The trityl group, a triphenylmethyl radical, has the chemical formula $C_{19}H_{15}$. The formation of **1',6,6'-Tri-O-tritylsucrose** involves the substitution of the hydrogen atoms of the hydroxyl groups at the 1', 6, and 6' positions of sucrose with trityl groups.

Determination of Molecular Weight

The molecular weight of a compound is a critical parameter, influencing its behavior in various analytical and biological systems. The molecular weight of **1',6,6'-Tri-O-tritylsucrose** is

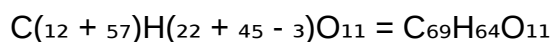
calculated based on its molecular formula, which is derived from the constituent sucrose and trityl groups.

Molecular Formula Calculation

The derivation of the molecular formula for **1',6,6'-Tri-O-tritylsucrose** is as follows:

- **Sucrose Base:** The molecular formula for sucrose is $C_{12}H_{22}O_{11}$.
- **Trityl Group Addition:** Three trityl groups ($C_{19}H_{15}$) are added, contributing a total of $3 \times (C_{19}H_{15}) = C_{57}H_{45}$.
- **Hydrogen Atom Subtraction:** For each trityl group that is attached, a hydrogen atom from a hydroxyl group on the sucrose molecule is replaced. Therefore, a total of three hydrogen atoms are removed.

Combining these, the final molecular formula is calculated as:



Calculation of Molar Mass

The molecular weight is calculated using the molecular formula and the standard atomic weights of the constituent elements: Carbon (C), Hydrogen (H), and Oxygen (O).

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011
Hydrogen	H	1.008
Oxygen	O	15.999

Using the derived molecular formula $C_{69}H_{64}O_{11}$, the molecular weight is calculated as follows:

Element	Number of Atoms	Atomic Weight (g/mol)	Total Mass (g/mol)
Carbon (C)	69	12.011	828.759
Hydrogen (H)	64	1.008	64.512
Oxygen (O)	11	15.999	175.989
Total	1069.26		

Therefore, the molecular weight of **1',6,6'-Tri-O-tritylsucrose** is 1069.26 g/mol .

Experimental Workflow for Molecular Weight Determination

The theoretical molecular weight can be experimentally verified using mass spectrometry. The following diagram illustrates a typical workflow for this process.

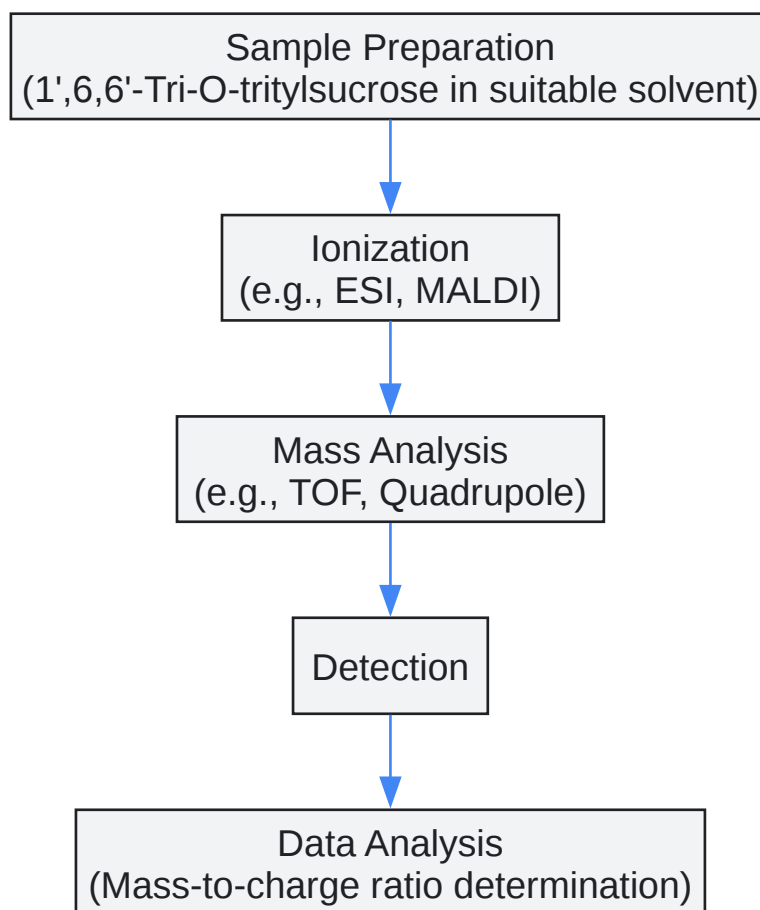


Diagram 1: Mass Spectrometry Workflow

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Caption: Mass Spectrometry Workflow for Molecular Weight Verification.

Logical Relationship of Structural Components

The final molecular weight is a direct consequence of the combination of the sucrose backbone and the three trityl protecting groups.

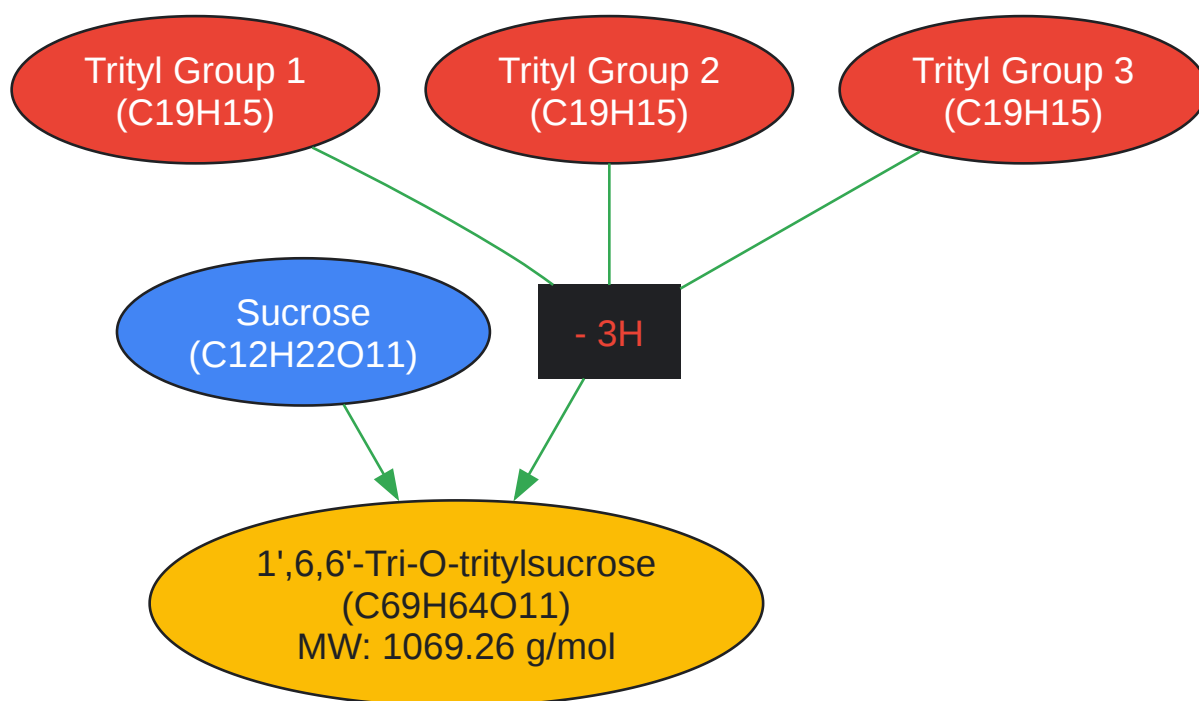


Diagram 2: Structural Contribution to Molecular Weight

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